

# Safe Disposal of 2-Chloro-1-phenylethanol: A Procedural Guide

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## Compound of Interest

Compound Name: 2-Chloro-1-phenylethanol

Cat. No.: B167369

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This guide provides essential safety and logistical information for the proper disposal of **2-Chloro-1-phenylethanol**, ensuring the safety of laboratory personnel and compliance with hazardous waste regulations. The following procedures are designed for researchers, scientists, and drug development professionals.

## Immediate Safety and Handling Precautions

**2-Chloro-1-phenylethanol** is a hazardous chemical that requires careful handling. It is harmful if swallowed, inhaled, or comes into contact with skin.<sup>[1][2]</sup> Adherence to appropriate personal protective equipment (PPE) protocols is mandatory to minimize exposure risk.

Personal Protective Equipment (PPE) Requirements:

Equipment	Specification
Eye/Face Protection	Tightly fitting safety goggles conforming to EN166 (EU) or NIOSH (US) standards.[1][3]
Hand Protection	Chemical-impermeable gloves (e.g., Viton or double nitrile); inspect before use.[3][4]
Protective Clothing	A fully buttoned lab coat or fire/flame-resistant and impervious clothing.[1][3]
Respiratory Protection	Use only in a well-ventilated area or outdoors.[3] [5] If exposure limits are exceeded, a full-face respirator may be necessary.[1][3]

#### First Aid Measures:

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention if symptoms occur.[1][5]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.[1][5]
- Eye Contact: Rinse cautiously with water for several minutes, including under the eyelids.[3]  
[5] Remove contact lenses if present and easy to do so. Continue rinsing for at least 15 minutes and get medical attention.[3][5]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Call a POISON CENTER or physician if you feel unwell.[5]

## Chemical Profile and Properties

A summary of key quantitative data for **2-Chloro-1-phenylethanol** is provided below for easy reference.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>9</sub> ClO[2]
Molecular Weight	156.61 g/mol [2][6]
Form	Liquid[6]
Density	1.185 g/mL at 25 °C[6]
Flash Point	113 °C (235.4 °F) - closed cup[6]
Storage Class	10 - Combustible liquids[6]

## Operational Disposal Plan

The proper disposal of **2-Chloro-1-phenylethanol** is critical and must be handled as regulated hazardous waste. The primary disposal route for this compound is incineration by an approved waste disposal facility.[7] Do not dispose of this chemical down the drain or by evaporation.[4]

### Step 1: Waste Segregation

As a chlorinated organic compound, **2-Chloro-1-phenylethanol** must be segregated as halogenated organic waste.[7]

- Do: Collect in a designated, properly labeled container for halogenated organic waste. These are often color-coded (e.g., green-labeled carboys).[7]
- Do Not: Mix with non-halogenated organic solvents, aqueous waste, acids, bases, or other incompatible materials.[4][8] Keeping halogenated and non-halogenated waste streams separate can significantly reduce disposal costs.[8]

### Step 2: Waste Collection and Storage

- Select a Proper Container: Use a compatible container, such as a high-density polyethylene (HDPE) carboy or the original container.[4][9] The use of metal safety cans is generally not recommended as halogenated solvents can degrade to form acids that corrode metal.[4]
- Label the Container: As soon as the first drop of waste is added, the container must be clearly labeled with the words "Hazardous Waste" and the full chemical name ("**2-Chloro-1-**

phenylethanol").[8] Maintain a log of the contents, including the approximate volume or mass of the waste added.[7]

- Ensure Safe Storage:
  - Keep the waste container tightly closed except when adding waste.[5][8][9]
  - Store the container in a cool, dry, and well-ventilated secondary containment area, such as a designated cabinet under a fume hood.[4][5]
  - Store away from heat, direct sunlight, and sources of ignition.[4]

## Step 3: Accidental Spill Cleanup

In the event of a small spill that can be cleaned up in under 10 minutes by trained personnel:

- Ensure the area is well-ventilated and remove all sources of ignition.[1][3]
- Wearing the appropriate PPE, absorb the spill with an inert, dry material (e.g., vermiculite, sand, or commercial sorbent).[4][5]
- Carefully collect the absorbed material and place it into a suitable, sealed container for disposal as halogenated waste.[1][5]
- Wash the spill area once the material has been removed.

## Step 4: Disposal of Empty Containers

Contaminated containers must be handled as hazardous waste.

- Containers can be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as halogenated organic waste.[1]
- Alternatively, the packaging can be punctured to render it unusable and then disposed of via your institution's hazardous waste program.[1]

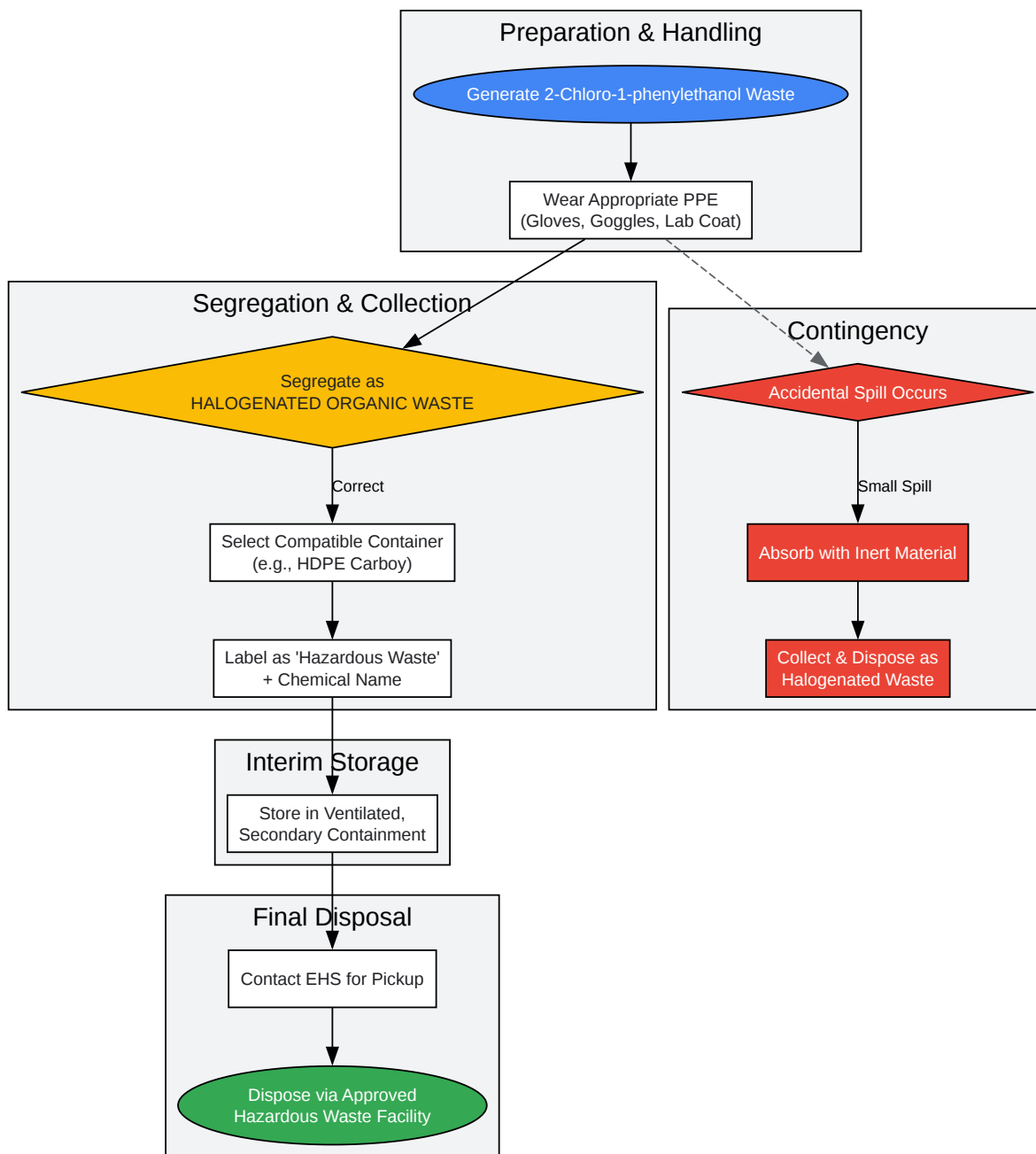
## Step 5: Final Disposal

Arrange for the collection of the hazardous waste container through your institution's Environmental Health & Safety (EHS) office or a licensed hazardous waste disposal contractor.  
[3][5] Dispose of the contents and container at an approved waste disposal plant.[5]

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **2-Chloro-1-phenylethanol**.

## Workflow for 2-Chloro-1-phenylethanol Disposal

[Click to download full resolution via product page](#)Caption: Disposal workflow for **2-Chloro-1-phenylethanol**.

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